

Essential Guide to the Proper Disposal of 5-Undecene, 4-methyl-

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Compound of Interest

Compound Name: 5-Undecene, 4-methyl-

Cat. No.: B15162418

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **5-Undecene, 4-methyl-**. Adherence to these procedures is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. Given the absence of a specific Safety Data Sheet (SDS) in publicly available databases for **5-Undecene, 4-methyl-**, this guidance is based on the general principles for the safe disposal of flammable liquid hydrocarbons.

I. Chemical Profile and Hazard Assessment

5-Undecene, 4-methyl- is an unsaturated hydrocarbon with the chemical formula $C_{12}H_{24}$.^{[1][2]} While specific hazard data is limited, as a member of the hydrocarbon family, it should be treated as a flammable and environmentally hazardous substance. Hydrocarbons of this nature are generally colorless, hydrophobic, and can have a faint odor similar to gasoline.^[3]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	$C_{12}H_{24}$	PubChem ^[1]
Molecular Weight	168.32 g/mol	PubChem ^[1]
CAS Number	143185-91-5	PubChem ^[1]

II. Step-by-Step Disposal Protocol

The proper disposal of **5-Undecene, 4-methyl-** must be handled with the same caution as any flammable liquid waste.[4][5] The primary objective is to ensure that the chemical is safely contained, clearly identified, and transferred to a licensed hazardous waste disposal facility.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing the appropriate PPE:

- Safety Goggles: To protect from splashes.
- Chemical-Resistant Gloves: Nitrile or other suitable material.
- Laboratory Coat: To protect skin and clothing.

Step 2: Waste Collection

- Designated Waste Container: Collect all waste containing **5-Undecene, 4-methyl-** in a dedicated, leak-proof container made of a compatible material (e.g., glass or polyethylene).
- Original Containers: Whenever possible, use the original, empty solvent bottles for waste collection.[6]
- Labeling: Immediately label the waste container with a "Hazardous Waste" tag.[7] The label must include:
 - The full chemical name: "Waste **5-Undecene, 4-methyl-**"
 - The words "Hazardous Waste - Flammable Liquid"[6]
 - The date the waste was first added to the container.
 - An indication of the associated hazards (e.g., Ignitable, Toxic).[7]
- Avoid Mixing: Do not mix **5-Undecene, 4-methyl-** with other incompatible waste streams.

Step 3: Temporary Storage

- **Secure Closure:** Keep the waste container tightly closed when not in use to prevent the release of flammable vapors.[8]
- **Safe Location:** Store the container in a designated satellite accumulation area, such as a chemical fume hood or a flammable safety cabinet.[9]
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.
- **Ignition Sources:** Ensure the storage area is free from any potential ignition sources, such as open flames, hot equipment, or sparks.[9]

Step 4: Disposal and Removal

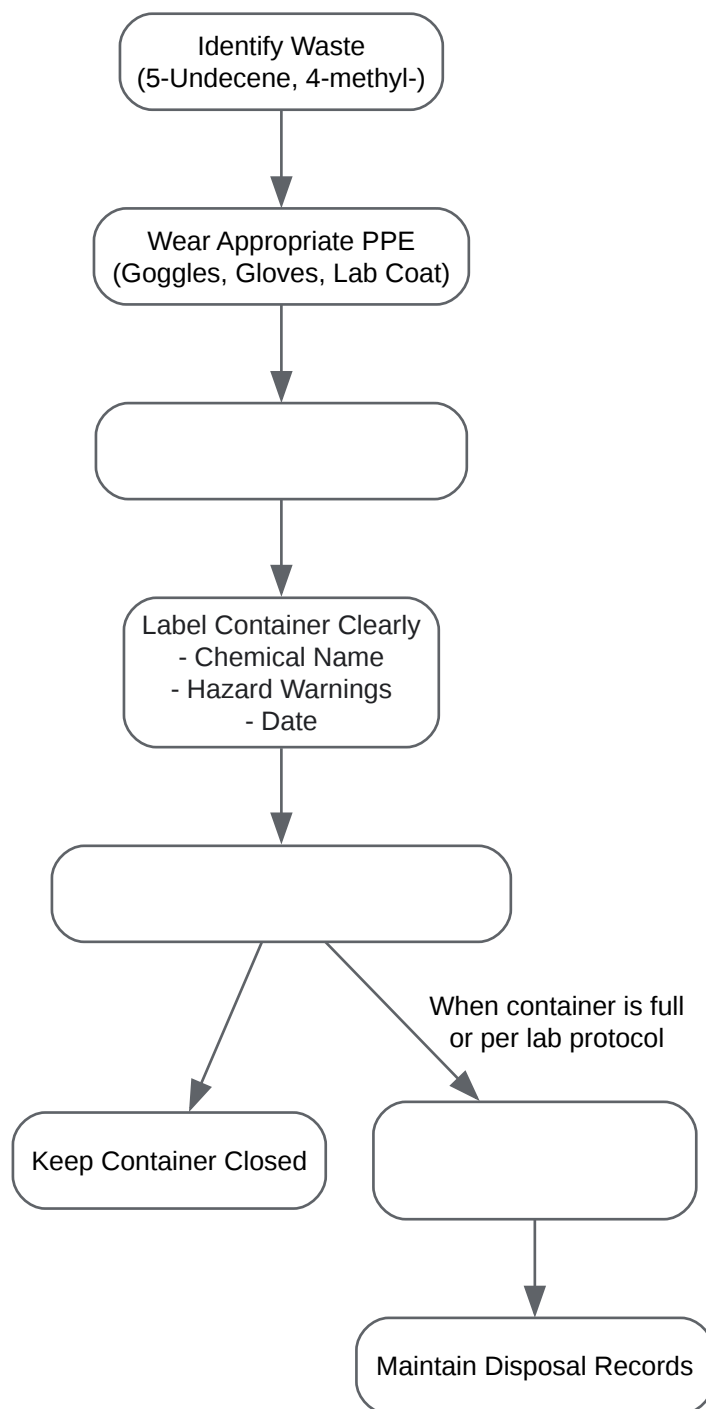
- **Contact EHS:** Notify your institution's Environmental Health & Safety (EHS) department for waste pickup.[7][10] They will provide specific instructions for collection and disposal.
- **Licensed Disposal Service:** The disposal of flammable hydrocarbons must be carried out by a licensed and certified hazardous waste disposal company.[6] Your EHS department will coordinate this.
- **Documentation:** Maintain a log of the hazardous waste generated, including the chemical name, quantity, and disposal date.[6]

Important Considerations:

- **Spill Cleanup:** Any materials used to clean up a spill of **5-Undecene, 4-methyl-** (e.g., absorbent pads, contaminated gloves) must also be disposed of as hazardous waste.[4][5] Place these materials in a sealed bag or container and label it accordingly.
- **Environmental Hazard:** Never pour hydrocarbons down the sink or into any drain.[11] They are toxic to aquatic life and can cause significant environmental damage.[11]
- **Regulatory Compliance:** All hazardous waste disposal is subject to local, state, and federal regulations. Failure to comply can result in significant penalties.

III. Visual Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **5-Undecene, 4-methyl-**.



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Caption: Disposal workflow for **5-Undecene, 4-methyl-**.

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